

physical and chemical properties of 2-Chloro-5-cyanophenylboronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Chloro-5-cyanophenylboronic acid

Cat. No.: B1585681

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An In-depth Technical Guide to **2-Chloro-5-cyanophenylboronic Acid** for Advanced Synthesis

Introduction: A Versatile Building Block for Modern Chemistry

In the landscape of synthetic organic chemistry, the strategic selection of building blocks is paramount to the efficient construction of complex molecular architectures. **2-Chloro-5-cyanophenylboronic acid** (CAS No. 936249-33-1) has emerged as a highly valuable bifunctional reagent, particularly for researchers in medicinal chemistry and materials science. Its unique electronic properties, stemming from the presence of both an electron-withdrawing cyano group and a halogen substituent, make it an exceptional component for carbon-carbon bond formation.

This guide provides a comprehensive overview of the physical and chemical properties of **2-Chloro-5-cyanophenylboronic acid**, offering field-proven insights into its application, handling, and synthesis. The content herein is structured to deliver not just data, but a causal understanding of its reactivity and utility, empowering scientists to integrate this reagent into their research programs with confidence.

Section 1: Core Physicochemical Properties

A thorough understanding of a reagent's physical properties is the foundation for its successful application in the laboratory. These parameters dictate storage, handling, and reaction setup.

Summary of Physical Data

The key physical and identifying properties of **2-Chloro-5-cyanophenylboronic acid** are summarized in the table below for quick reference.

Property	Value	Source(s)
CAS Number	936249-33-1	[1] [2]
Molecular Formula	C ₇ H ₅ BCINO ₂	[1]
Molecular Weight	181.38 g/mol	[1]
Appearance	White to off-white solid/powder	[3]
Melting Point	62-67 °C	
Boiling Point	370.8 °C at 760 mmHg (Predicted)	[4]
Density	1.4 ± 0.1 g/cm ³ (Predicted)	[4]
Purity	Typically ≥97% (HPLC)	[1]

Solubility and Storage

Solubility: Specific solubility data in various organic solvents is not extensively published. However, based on its structure and common applications, it is expected to be soluble in polar aprotic solvents such as 1,4-dioxane, tetrahydrofuran (THF), and dimethylformamide (DMF), which are frequently used in cross-coupling reactions. Its solubility in water is expected to be low.

Storage and Stability: **2-Chloro-5-cyanophenylboronic acid** is stable under recommended storage conditions.[\[5\]](#) To maintain its integrity and reactivity, it should be stored in a tightly sealed container in a cool, dry, and well-ventilated place, away from incompatible materials such as strong oxidizing agents and strong acids.[\[4\]](#) For long-term storage, refrigeration (2-8°C) is recommended.

Spectroscopic Profile (^1H and ^{13}C NMR)

While a Certificate of Analysis for this compound confirms that its proton NMR spectrum conforms to the expected structure, publicly accessible, detailed spectral assignments are scarce.^[6] However, based on the molecular structure, the following spectral characteristics can be anticipated for analysis in a solvent like DMSO-d₆:

- ^1H NMR: The spectrum would feature three distinct signals in the aromatic region (typically δ 7.5-8.5 ppm), corresponding to the three protons on the phenyl ring. Due to the substitution pattern, complex splitting (doublets, doublet of doublets) is expected. A broad singlet, corresponding to the two hydroxyl protons of the boronic acid group (-B(OH)₂), would also be present, and its chemical shift can be variable.
- ^{13}C NMR: The spectrum would show seven signals. Six signals would be in the aromatic region (typically δ 115-140 ppm), corresponding to the six carbons of the benzene ring, including the carbons attached to the chloro, cyano, and boronic acid groups. One signal would correspond to the nitrile carbon (-C≡N), typically appearing around δ 118-120 ppm.

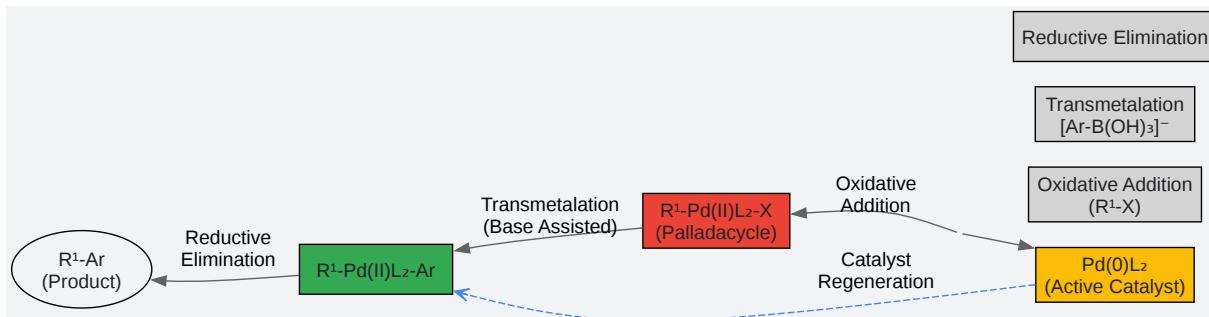
Section 2: Chemical Reactivity and Key Applications

The utility of **2-Chloro-5-cyanophenylboronic acid** is defined by its chemical reactivity, which is dominated by the boronic acid moiety. This functional group is a cornerstone of palladium-catalyzed cross-coupling chemistry.

The Suzuki-Miyaura Cross-Coupling Reaction

The primary application of this reagent is as a nucleophilic partner in the Suzuki-Miyaura cross-coupling reaction. This powerful transformation forges a carbon-carbon bond between an organoboron compound and an organic halide or triflate.^{[7][8]} The electron-withdrawing nature of the cyano and chloro groups on the phenyl ring influences the electronic character of the molecule, making it a highly effective coupling partner for the synthesis of complex biaryl structures, which are common motifs in pharmaceuticals.^[3]

The generally accepted catalytic cycle for the Suzuki-Miyaura reaction involves three key steps: Oxidative Addition, Transmetalation, and Reductive Elimination.



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- To cite this document: BenchChem. [physical and chemical properties of 2-Chloro-5-cyanophenylboronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1585681#physical-and-chemical-properties-of-2-chloro-5-cyanophenylboronic-acid]

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